

Safe handling and storage procedures for 3-Bromo-4-chloroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-chloroanisole

Cat. No.: B128993

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This guide provides comprehensive safety, handling, and troubleshooting information for researchers, scientists, and drug development professionals working with **3-Bromo-4-chloroanisole**.

Frequently Asked Questions (FAQs)

What is 3-Bromo-4-chloroanisole?

3-Bromo-4-chloroanisole is a halogenated aromatic compound with the chemical formula C₇H₆BrClO.[1][2][3][4] It is a versatile intermediate used in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[5] It typically appears as a light yellow to brown liquid or oil.[2][5]

What are the primary hazards associated with 3-Bromo-4-chloroanisole?

3-Bromo-4-chloroanisole is classified as a skin irritant (Category 2), a serious eye irritant (Category 2), and may cause respiratory irritation (Category 3).[1][6] Inhalation or skin contact can lead to irritation of the respiratory tract, eyes, and skin.[1]

What personal protective equipment (PPE) is required when handling this chemical?

It is mandatory to wear protective gloves, protective clothing, eye protection (safety glasses or goggles), and face protection.[1][6] All handling should be done in a well-ventilated area, such as a chemical fume hood, to avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]

How should **3-Bromo-4-chloroanisole** be stored?

Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1][2][7] It should be kept away from incompatible materials such as strong oxidizing agents and strong acids.[7]

Quantitative Data Summary

Property	Value	Source
CAS Number	2732-80-1	[1][3][4][5][8]
Molecular Formula	C ₇ H ₆ BrClO	[2][3][4][5][8]
Molecular Weight	221.48 g/mol	[2][4][5][8]
Appearance	Light yellow to brown liquid/oil	[2][5]
Boiling Point	91-93 °C at 2 Torr	[2]
Storage Temperature	Room Temperature; 2-8°C also cited	[2][3]
Purity	≥ 98% (GC)	[5][8][9]
Solubility	Sparingly soluble in water. Soluble in Chloroform, slightly soluble in Ethyl Acetate and Methanol.	[1][2]

Experimental Protocols

Standard Handling and Dispensing Protocol

- Preparation: Before handling, ensure the designated work area (e.g., chemical fume hood) is clean and uncluttered. Verify that a safety shower and eyewash station are accessible.
- Personal Protective Equipment (PPE): Don the appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side shields.

- Dispensing:
 - Work within the certified chemical fume hood.
 - Carefully open the container, avoiding any splashing.
 - Use a clean, compatible pipette or syringe to transfer the desired amount of the liquid.
 - Immediately and securely reseal the container after dispensing.
- Waste Disposal: Dispose of any contaminated materials (e.g., pipette tips, gloves) in a designated hazardous waste container.
- Decontamination: Clean the work area thoroughly after use. Remove and wash contaminated clothing. Wash hands and arms thoroughly with soap and water.[\[6\]](#)

Troubleshooting Guide

Issue: Accidental Skin or Eye Contact

- Solution (Skin): Immediately wash the affected area with plenty of water and soap for at least 15 minutes.[\[6\]](#)[\[7\]](#) Remove any contaminated clothing.[\[6\]](#) If skin irritation occurs or persists, seek medical advice.[\[1\]](#)
- Solution (Eyes): Immediately rinse cautiously with water for several minutes.[\[1\]](#)[\[6\]](#) If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[\[1\]](#) Seek immediate medical attention.

Issue: Minor Spill in a Fume Hood

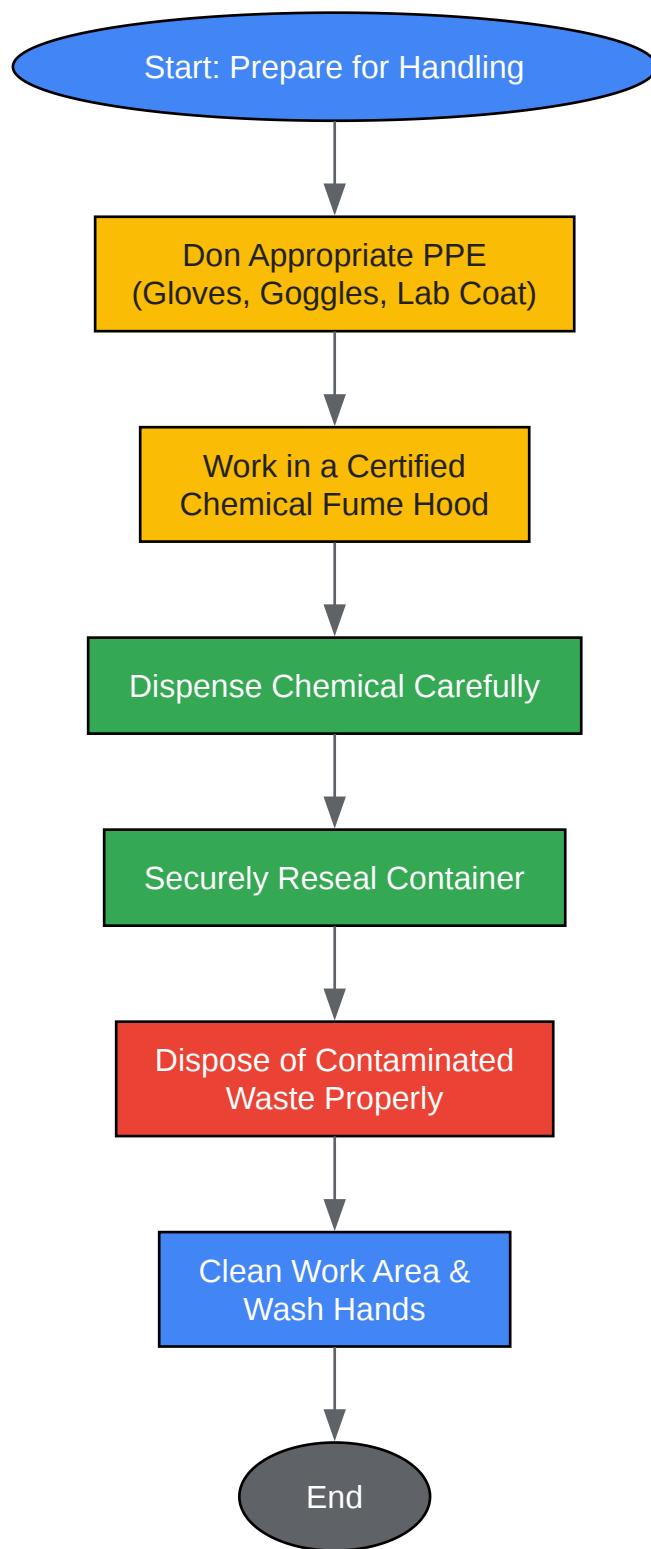
- Solution:
 - Ensure the fume hood continues to operate.
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material such as sand, silica gel, or a universal binder.[\[6\]](#)[\[7\]](#)

- Collect the contaminated absorbent material into a suitable, closed container for disposal as hazardous waste.[7]
- Clean the spill area with a suitable solvent, followed by soap and water.

Issue: Incompatible Materials Mixed

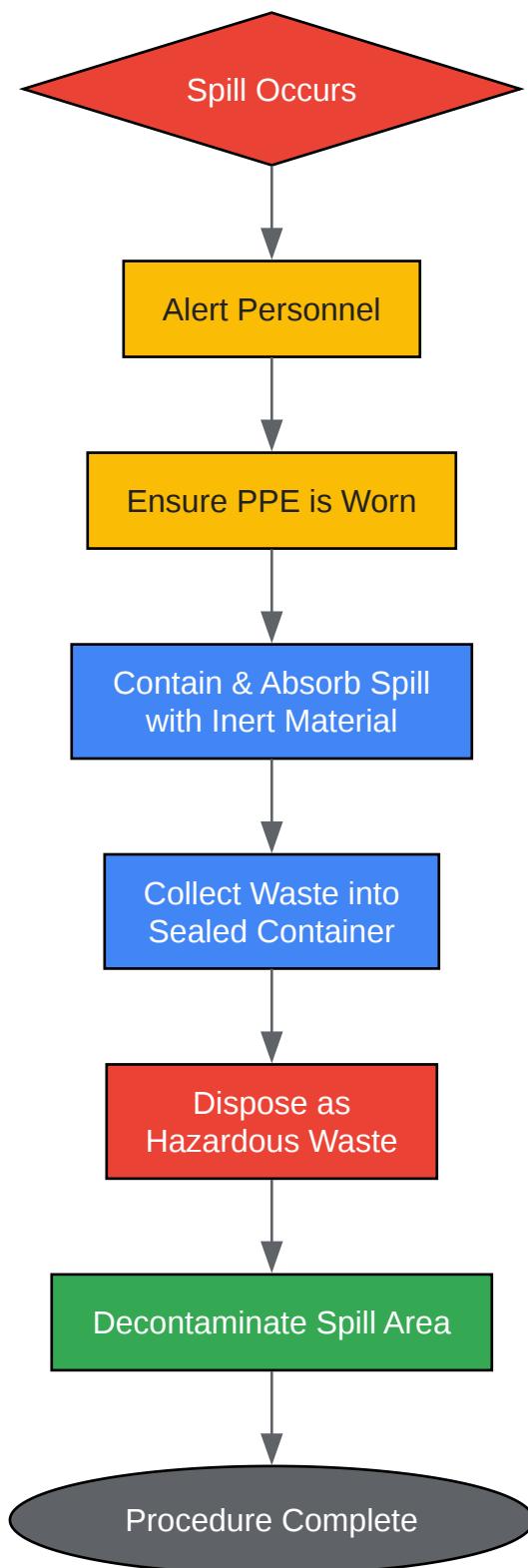
- Problem: **3-Bromo-4-chloroanisole** has been accidentally mixed with a strong oxidizing agent or strong acid.
- Potential Hazard: This can lead to hazardous reactions, potentially exothermic.[1][7]
- Solution:
 - If it is safe to do so, isolate the container in a secondary containment vessel within a fume hood.
 - Do not attempt to neutralize the mixture without specific procedural guidance.
 - Alert your institution's environmental health and safety (EHS) office immediately for guidance on proper handling and disposal.

Visual Workflows



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Caption: Workflow for the safe handling of **3-Bromo-4-chloroanisole**.



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Caption: Troubleshooting guide for a minor chemical spill.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 3-Bromo-4-chloroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b128993#safe-handling-and-storage-procedures-for-3-bromo-4-chloroanisole\]](https://www.benchchem.com/product/b128993#safe-handling-and-storage-procedures-for-3-bromo-4-chloroanisole)

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